

# Indacaterol Acetate: A Comprehensive Technical Guide on its Molecular Structure and Chemical Properties

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## Compound of Interest

Compound Name: *Indacaterol Acetate*

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## Abstract

**Indacaterol Acetate** is a potent and long-acting beta-2 adrenergic agonist (LABA) utilized in the management of respiratory conditions, primarily asthma.<sup>[1]</sup> Its efficacy stems from its specific molecular structure and chemical properties that govern its interaction with the  $\beta 2$ -adrenergic receptor, leading to bronchodilation. This technical guide provides an in-depth analysis of the molecular and chemical characteristics of **Indacaterol Acetate**, its mechanism of action, and detailed experimental protocols for its characterization.

## Molecular Structure and Chemical Properties

**Indacaterol Acetate** is the acetate salt of Indacaterol. The core structure of Indacaterol is a chiral molecule, with the (R)-enantiomer being the active component.

Chemical Name: (R)-5-((2-((5,6-Diethyl-2,3-dihydro-1H-inden-2-yl)amino)-1-hydroxyethyl)-8-hydroxyquinolin-2(1H)-one acetate

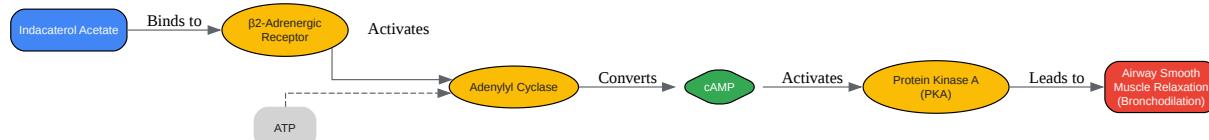
Synonyms: Indacaterol Acetic, QAB149<sup>[1]</sup>

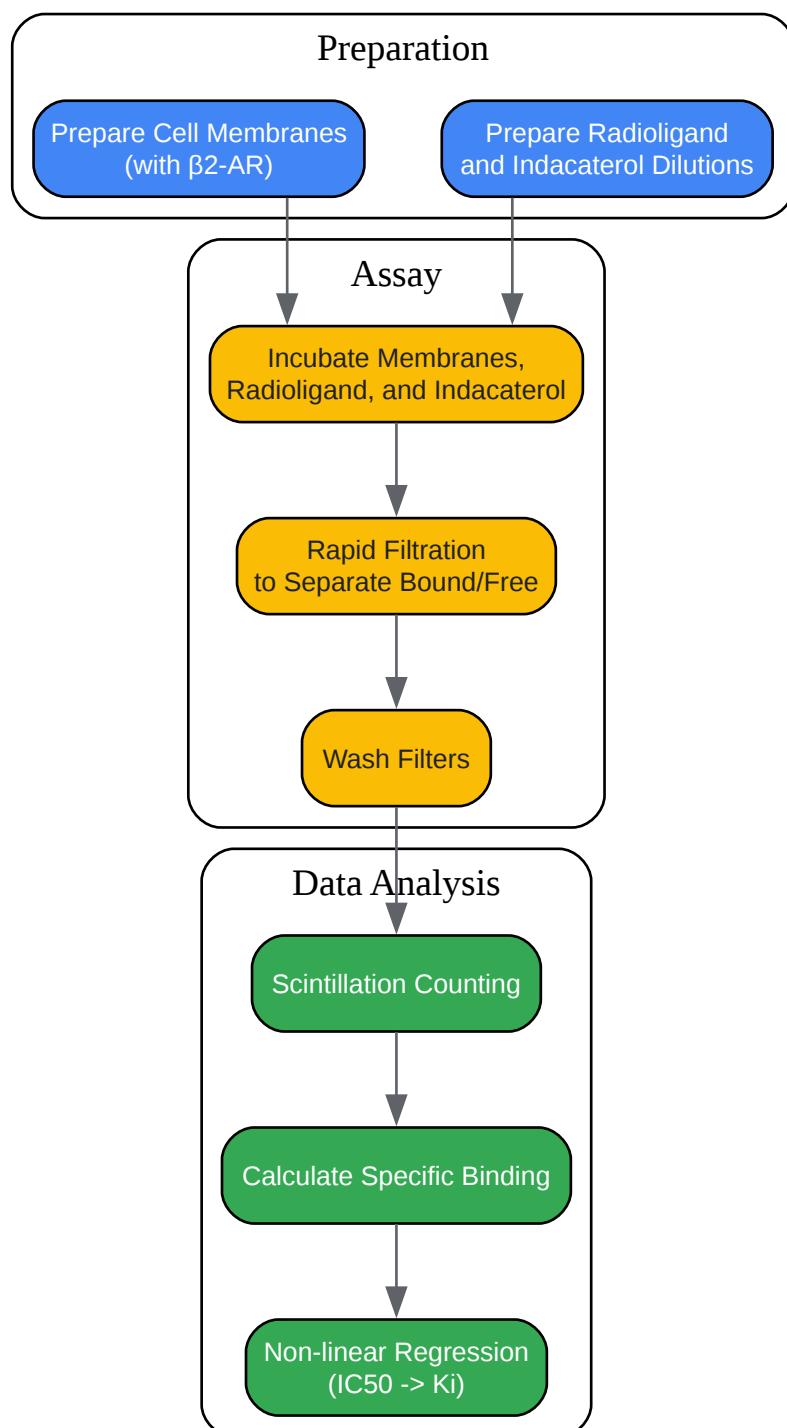
Property	Value	Source
CAS Number	1000160-96-2	--INVALID-LINK--
Molecular Formula	C26H32N2O5	--INVALID-LINK--
Molecular Weight	452.55 g/mol	--INVALID-LINK--
Appearance	Crystalline solid	--INVALID-LINK--
Solubility	Soluble in DMSO and Dimethyl Formamide (DMF). Sparingly soluble in aqueous buffers.	--INVALID-LINK--

## Mechanism of Action

**Indacaterol Acetate** functions as a selective agonist for the  $\beta_2$ -adrenergic receptor, a G-protein coupled receptor predominantly found on the smooth muscle cells of the airways.

Upon binding to the  $\beta_2$ -adrenergic receptor, Indacaterol initiates a signaling cascade. This involves the activation of adenylyl cyclase, an enzyme that catalyzes the conversion of adenosine triphosphate (ATP) to cyclic adenosine monophosphate (cAMP). The subsequent increase in intracellular cAMP levels leads to the activation of Protein Kinase A (PKA). PKA then phosphorylates various downstream targets, ultimately resulting in the relaxation of the airway smooth muscle, a process known as bronchodilation. This relaxation of the airways makes it easier for air to flow in and out of the lungs, alleviating symptoms of asthma such as wheezing and shortness of breath.[\[1\]](#)





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